

Application Notes & Protocols: 2-Methylbutyl Isovalerate as a Standard in Analytical Chemistry

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Compound of Interest

Compound Name: **2-Methylbutyl isovalerate**

Cat. No.: **B1581877**

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Introduction

2-Methylbutyl isovalerate (also known as 2-methylbutyl 3-methylbutanoate) is a volatile ester recognized for its characteristic fruity, apple-like aroma.^[1] It is a naturally occurring compound found in various fruits and beverages, including apples, peppermint, sherry, and whiskey.^{[2][3]} Due to its distinct organoleptic properties, it is widely used as a flavor and fragrance agent in the food, beverage, and cosmetic industries.^{[4][5]} In analytical chemistry, the high purity grades of **2-Methylbutyl isovalerate** (e.g., $\geq 98\%$, FCC, FG) make it an excellent candidate for use as an analytical standard, particularly for the quantification of volatile flavor and fragrance compounds in complex matrices.

This document provides detailed application notes and protocols for the use of **2-Methylbutyl isovalerate** as a standard in analytical chemistry, with a focus on gas chromatography-mass spectrometry (GC-MS) techniques. These guidelines are intended for researchers, scientists, and quality control professionals in the food and beverage, flavor and fragrance, and pharmaceutical industries.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Methylbutyl isovalerate** is presented in the table below.

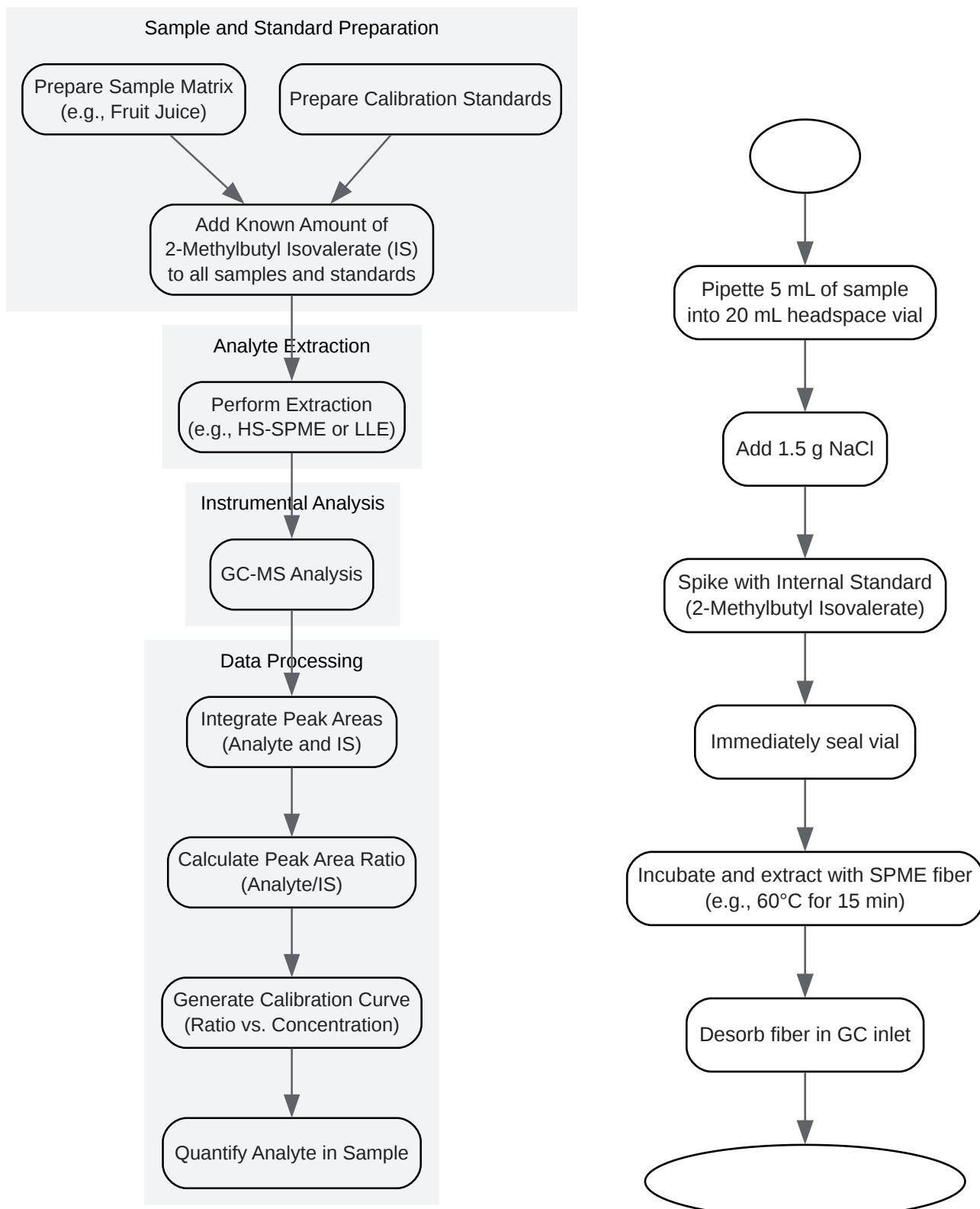
Property	Value
Synonyms	2-Methylbutyl 3-methylbutanoate, Isovaleric acid, 2-methylbutyl ester
CAS Number	2445-77-4
Molecular Formula	C10H20O2
Molecular Weight	172.26 g/mol
Appearance	Colorless liquid ^[2]
Odor	Fruity, herbaceous, earthy, apple-like ^[1]
Boiling Point	191-195 °C
Density	0.858 g/mL at 25 °C
Solubility	Insoluble in water; soluble in alcohol and oils ^[2]
Purity (for standard)	≥98%

Application: Quantification of Volatile Esters in Fruit Juice using an Internal Standard

2-Methylbutyl isovalerate can be effectively used as an internal standard for the quantification of other volatile esters in food and beverage matrices. The use of an internal standard is a robust method to correct for variations in sample preparation and instrument response, thereby improving the accuracy and precision of the analysis.^[6]

Logical Workflow for Internal Standard Quantification

The following diagram illustrates the general workflow for using an internal standard in a quantitative analytical method.

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